

Application Notes and Protocols: Anhydrous Iron(III) Trifluoromethanesulfonate

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Compound of Interest

Compound Name: *Iron(III) trifluoromethanesulfonate*

Cat. No.: *B012985*

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This document provides detailed application notes and protocols for the handling, preparation, and purification of anhydrous **Iron(III) trifluoromethanesulfonate**, a versatile and powerful Lewis acid catalyst used in a variety of organic transformations.

Properties and Characteristics

Anhydrous **Iron(III) trifluoromethanesulfonate**, also known as ferric triflate or $\text{Fe}(\text{OTf})_3$, is a white to light brown powder.[1] It is a moisture-sensitive solid that is soluble in polar organic solvents such as acetonitrile, methanol, and water.[2] Due to its strong Lewis acidity, it effectively catalyzes a range of reactions, including Friedel-Crafts acylations and alkylations, glycosylations, and the synthesis of β -enamino ketones and esters.[2]

Table 1: Physical and Chemical Properties of Anhydrous **Iron(III) Trifluoromethanesulfonate**

Property	Value	Reference
CAS Number	63295-48-7	[2]
Molecular Formula	C ₃ F ₉ FeO ₉ S ₃	[1][3]
Molecular Weight	503.05 g/mol	[1]
Appearance	White to light brown powder	[1]
Melting Point	183 °C	
Solubility	Soluble in water, methanol, and acetonitrile	[2]
Sensitivity	Moisture sensitive	[2]

Safety, Handling, and Storage

Anhydrous **Iron(III) trifluoromethanesulfonate** is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood.[4] It is crucial to avoid contact with skin and eyes, as well as inhalation of the dust.[4]

Table 2: Hazard and Precautionary Statements

Hazard Statement	Precautionary Statement
H315: Causes skin irritation.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
H319: Causes serious eye irritation.	P280: Wear protective gloves/protective clothing/eye protection/face protection.
H335: May cause respiratory irritation.	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Respiratory Protection: A NIOSH-approved respirator is recommended if dust is generated.
- Skin and Body Protection: A lab coat and appropriate footwear.

Storage:

Anhydrous **Iron(III) trifluoromethanesulfonate** is moisture-sensitive and should be stored in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon) in a cool, dry place. [2] The use of a glove box or Schlenk line techniques is highly recommended for handling and storage to prevent decomposition.[4]

Experimental Protocols

Synthesis of Anhydrous Iron(III) Trifluoromethanesulfonate

The following protocol is adapted from a general procedure for the synthesis of anhydrous metal triflates using ultrasonic activation.[5][6] This method avoids the use of aqueous media, which can lead to the formation of hydrated species that are difficult to dehydrate without decomposition.

Materials:

- Iron powder (<10 µm, high purity)
- Triflic acid (anhydrous)
- Acetonitrile (anhydrous, freshly distilled)
- Diethyl ether (anhydrous)

Equipment:

- Ultrasonic bath or sonicator probe
- Schlenk flask or three-necked round-bottom flask

- Schlenk line for inert atmosphere operations
- Magnetic stirrer and stir bar
- Cannula for liquid transfer
- Filter frit

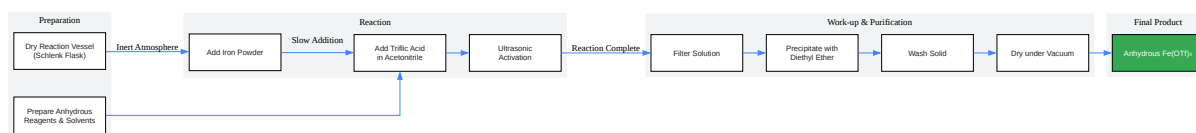
Procedure:

- **Preparation of the Reaction Vessel:** A Schlenk flask equipped with a magnetic stir bar is thoroughly dried in an oven and cooled under a stream of dry nitrogen or argon.
- **Addition of Reagents:** Under a positive pressure of inert gas, add iron powder (1.0 eq) to the flask. In a separate, dry, and inert atmosphere-flushed flask, prepare a solution of triflic acid (3.0 eq) in anhydrous acetonitrile.
- **Reaction:** Slowly add the triflic acid solution to the stirred suspension of iron powder via a cannula. The reaction is exothermic and will be accompanied by the evolution of hydrogen gas. It is crucial to have a bubbler to vent the system safely.
- **Ultrasonic Activation:** Immerse the reaction flask in an ultrasonic bath or place the tip of a sonicator probe into the reaction mixture. Apply ultrasonic irradiation until the iron powder has completely dissolved. The reaction progress can be monitored by the cessation of hydrogen evolution and the formation of a colored solution.
- **Isolation of the Product:** Once the reaction is complete, allow the solution to cool to room temperature. Filter the solution through a filter frit under an inert atmosphere to remove any unreacted iron or impurities.
- **Purification:** The crude product can be purified by washing with a non-coordinating solvent. Add anhydrous diethyl ether to the filtrate to precipitate the **Iron(III) trifluoromethanesulfonate**.
- **Drying:** Decant the supernatant and wash the solid product with fresh anhydrous diethyl ether. Dry the resulting powder under high vacuum to remove any residual solvent. The final product should be a fine, free-flowing powder.

Table 3: Summary of a Representative Synthesis of Anhydrous **Iron(III) Trifluoromethanesulfonate**

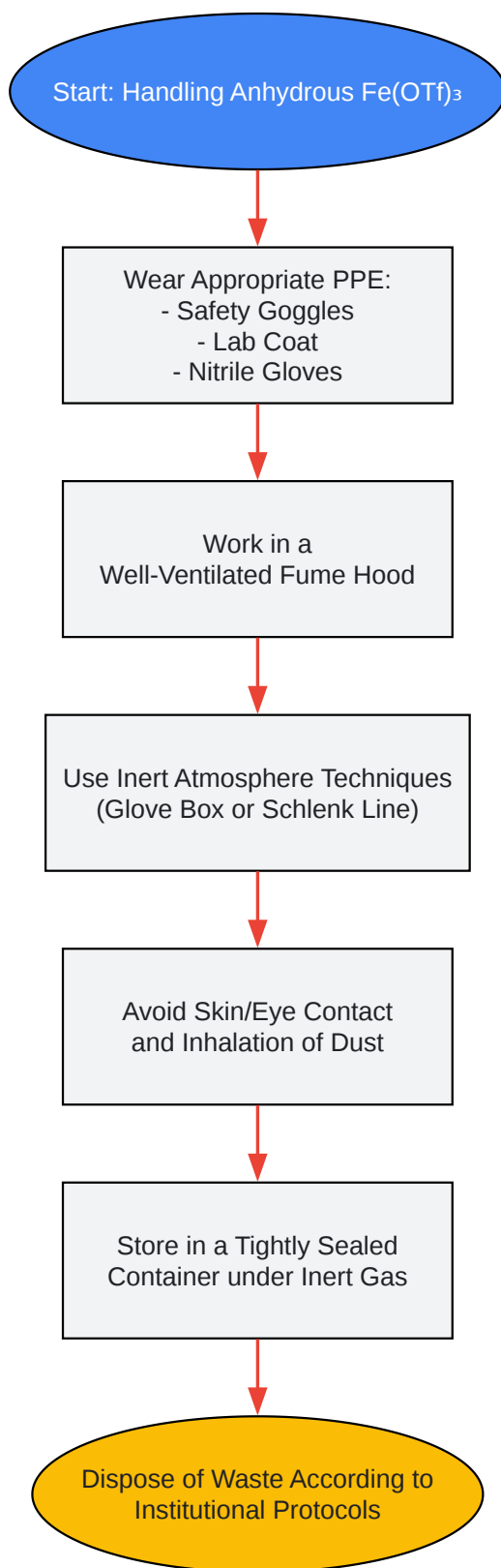
Parameter	Value
Reactants	Iron powder, Triflic acid
Solvent	Anhydrous Acetonitrile
Stoichiometry (Fe:HOTf)	1 : 3
Activation	Ultrasonic Irradiation
Reaction Time	Until complete dissolution of iron
Work-up	Filtration, Precipitation with diethyl ether
Purification	Washing with anhydrous diethyl ether
Drying	Under high vacuum
Expected Yield	High (quantitative in some cases for other metal triflates)

Diagrams



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Caption: Experimental workflow for the synthesis of anhydrous **Iron(III) trifluoromethanesulfonate**.



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Caption: Protocol for the safe handling of anhydrous **Iron(III) trifluoromethanesulfonate**.

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